

# validation of Metyltetraprole's safety profile for non-target organisms

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## Compound of Interest

Compound Name: *Metyltetraprole*

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## Metyltetraprole: A Comparative Safety Profile for Non-Target Organisms

A new generation strobilurin fungicide, **Metyltetraprole**, demonstrates a favorable safety profile for a range of non-target organisms when compared to other widely used fungicides in the same class, Azoxystrobin and Pyraclostrobin. This guide provides a comparative analysis of their ecotoxicological data, details the experimental methodologies used for these assessments, and visualizes the underlying mode of action and experimental workflows.

**Metyltetraprole**, a novel fungicide developed by Sumitomo Chemical, belongs to the Quinone outside Inhibitor (QoI) group of fungicides, which act by inhibiting the mitochondrial respiration in fungi.<sup>[1]</sup> While highly effective against fungal pathogens, the potential impact of fungicides on non-target organisms is a critical aspect of their environmental risk assessment. This guide synthesizes available data to offer a comparative overview of the safety of **Metyltetraprole**.

## Comparative Ecotoxicity Data

The following table summarizes the acute toxicity of **Metyltetraprole** and two other prominent strobilurin fungicides, Azoxystrobin and Pyraclostrobin, to a variety of non-target organisms. The data is presented as LD50 (Lethal Dose, 50%) for terrestrial organisms and LC50 (Lethal Concentration, 50%) or EC50 (Effective Concentration, 50%) for aquatic organisms. Higher values indicate lower toxicity.

Organism Group	Species	Endpoint	Metiltetrapr ole	Azoxystrobi n	Pyraclostro bin
Birds	Bobwhite				
	Quail (Colinus virginianus)	Acute Oral LD50	>2250 mg/kg[1]	>2000 mg/kg[2]	>2000 mg/kg[3]
Mallard Duck (Anas platyrhynchos)	Acute Oral LD50	No data available	>2000 mg/kg[2]	>2000 mg/kg[3]	
Fish	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	No data available	0.47 - 1.76 mg/L[2][4]	0.00616 mg/L[5]
Bluegill Sunfish (Lepomis macrochirus)	96-hour LC50	No data available	1.1 mg/L[6]	0.011 mg/L[7]	
Carp (Cyprinus carpio)	96-hour LC50	No data available	4.2 mg/L[4]	No data available	
Aquatic Invertebrates	Water Flea (Daphnia magna)	48-hour EC50	No data available	0.28 - 0.83 mg/L[2][4]	0.0157 mg/L[5]
Honeybees	Apis mellifera	Acute Contact LD50	No data available	>200 µ g/bee [2][4]	>100 µ g/bee [8]
Apis mellifera	Acute Oral LD50	No data available	>25 µ g/bee [2]	No data available	
Earthworms	Eisenia fetida	14-day LC50	No data available	283 mg/kg[2]	No data available

## Experimental Protocols

The ecotoxicological data presented in this guide are primarily derived from standardized studies conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

**Avian Acute Oral Toxicity:** The acute oral toxicity to birds is typically determined using a limit test (e.g., OECD Guideline 223). In this test, a single high dose of the test substance is administered orally to a group of birds (e.g., Bobwhite Quail). The birds are then observed for a period of 14 days for mortality and any signs of toxicity. If no mortality or significant toxic effects are observed at the limit dose (e.g., 2000 mg/kg body weight), the LD50 is considered to be greater than that dose.

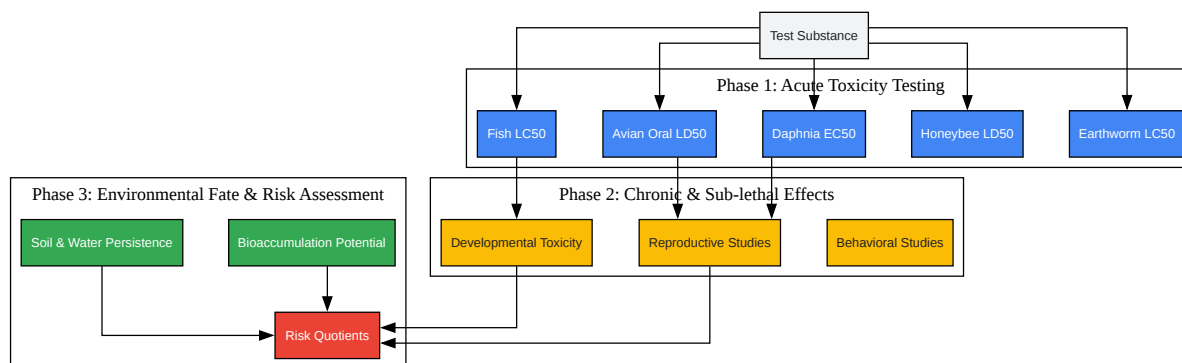
**Aquatic Toxicity (Fish and Invertebrates):** Acute toxicity to aquatic organisms is assessed through static or semi-static tests (e.g., OECD Guidelines 203 for fish and 202 for Daphnia). In these tests, the organisms are exposed to a range of concentrations of the test substance in water for a defined period (e.g., 96 hours for fish, 48 hours for Daphnia). The concentration that causes mortality in 50% of the test population (LC50) or an adverse effect in 50% of the population (e.g., immobilization for Daphnia, EC50) is then determined.

**Honeybee Acute Toxicity:** The acute toxicity to honeybees is evaluated through oral and contact tests (e.g., OECD Guidelines 213 and 214). In the oral toxicity test, bees are fed a sugar solution containing the test substance. In the contact toxicity test, the substance is applied directly to the thorax of the bees. Mortality is assessed over a 48-hour period to determine the LD50.

**Earthworm Acute Toxicity:** The acute toxicity to earthworms is determined using a filter paper contact test or an artificial soil test (e.g., OECD Guideline 207). In the artificial soil test, earthworms are exposed to soil treated with different concentrations of the test substance. Mortality is recorded over a 14-day period to calculate the LC50.

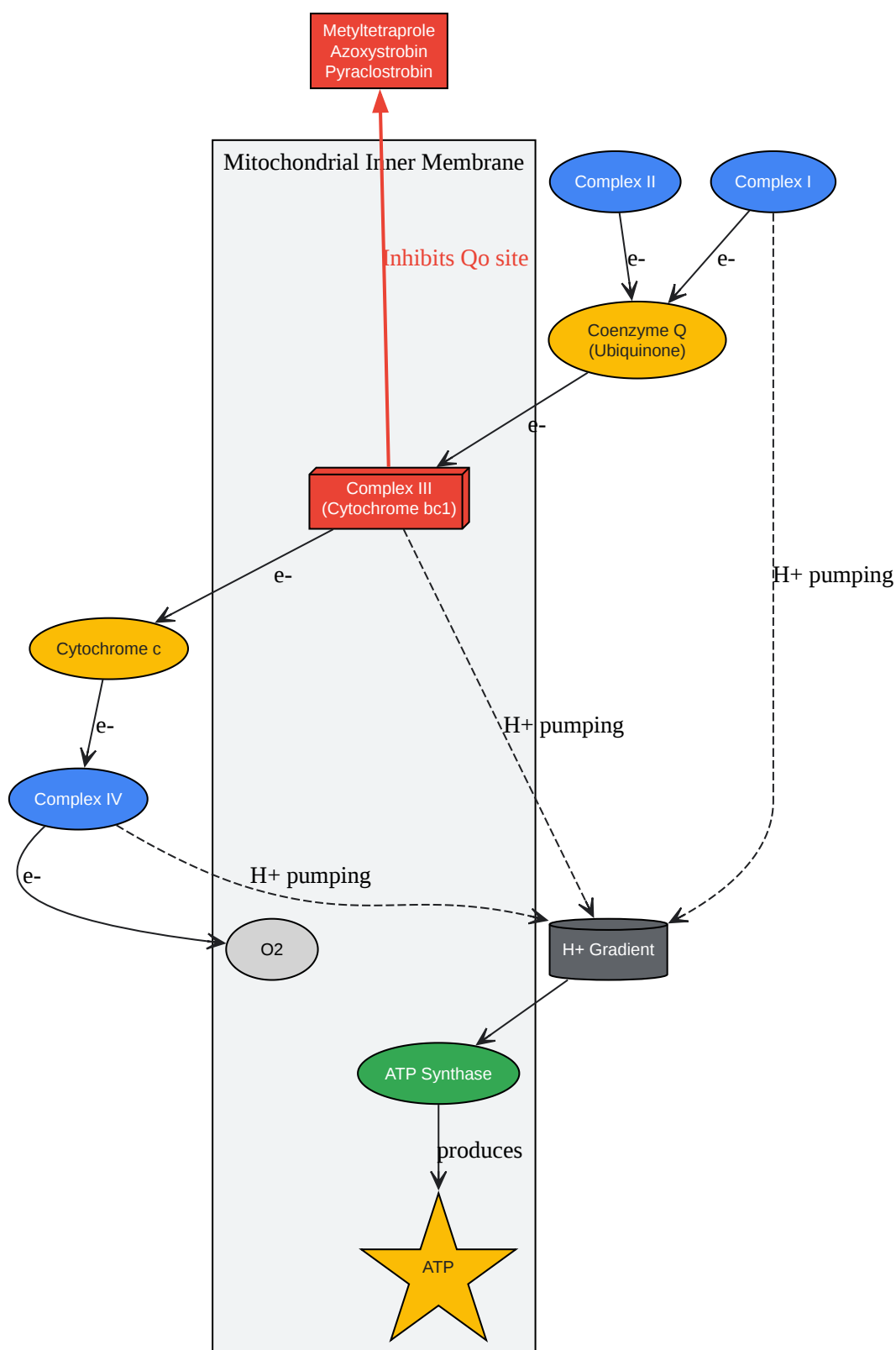
## Visualizing Key Processes

To better understand the mode of action and the experimental approach to safety assessment, the following diagrams are provided.



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Caption: Experimental workflow for non-target organism safety assessment.



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Caption: Mechanism of action of QoI fungicides on the mitochondrial electron transport chain.

## Conclusion

The available data indicates that **Metiltetraprole** has a low acute toxicity to birds.[1] While data for other non-target organisms is still emerging, the initial assessments suggest a safety profile that is comparable to or more favorable than some existing strobilurin fungicides. It is important to note that while acute toxicity data provides a valuable snapshot, chronic and sub-lethal effects also play a crucial role in the overall environmental risk assessment of any pesticide. Further research will continue to refine our understanding of **Metiltetraprole's** long-term impact on non-target ecosystems.

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